

Thermal degradation of 1,4-Dicyclohexylbenzene in electronic applications

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Compound of Interest

Compound Name: 1,4-Dicyclohexylbenzene

Cat. No.: B085463

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Technical Support Center: 1,4-Dicyclohexylbenzene

Welcome to the technical support center for **1,4-dicyclohexylbenzene**. This resource is designed for researchers and scientists utilizing this material in electronic applications. Below you will find troubleshooting guides, frequently asked questions, and experimental protocols to address common challenges related to thermal degradation.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-dicyclohexylbenzene** and what are its basic properties?

A1: **1,4-dicyclohexylbenzene** (CAS No. 1087-02-1) is an aromatic hydrocarbon with the molecular formula C₁₈H₂₆.^[1] It typically appears as a white to off-white crystalline powder.^[2] It is known to be stable under standard ambient, room temperature conditions. It is commonly used as a starting material in the synthesis of other organic compounds, including those for liquid crystals.^[1]

Q2: Why is thermal stability a concern for this material in electronic applications?

A2: In many electronic applications, components can operate at elevated temperatures. For materials like **1,4-dicyclohexylbenzene** used as dielectrics or encapsulants, high temperatures can initiate thermal degradation. This breakdown can alter the material's electrical properties (e.g., dielectric strength), cause outgassing that contaminates sensitive components, and ultimately lead to device failure.^{[3][4]}

Q3: What are the typical thermal degradation products of cyclic hydrocarbons?

A3: While specific data for **1,4-dicyclohexylbenzene** is not readily available, studies on its constituent, cyclohexane, show that high-temperature decomposition is initiated by the breaking of C-C bonds to form radical intermediates.^{[5][6]} At very high temperatures, sequential hydrogen elimination can lead to the formation of benzene.^[5] Researchers should anticipate that degradation may produce a range of smaller hydrocarbon fragments and potentially aromatic byproducts.

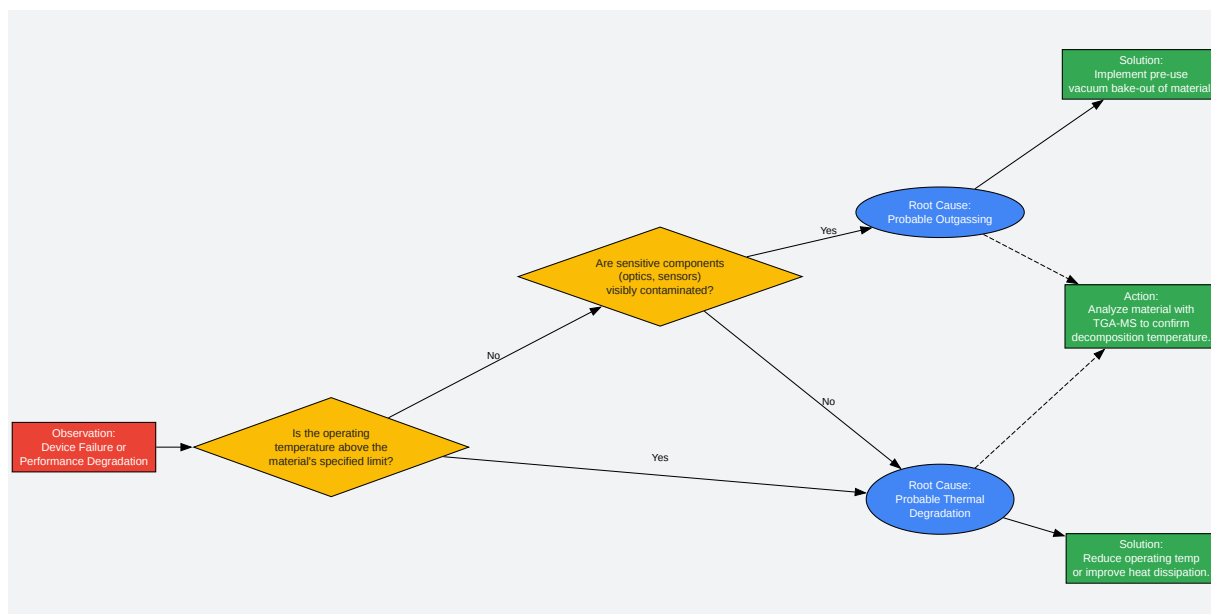
Q4: What is "outgassing" and why is it a problem?

A4: Outgassing is the release of trapped or absorbed gases from a solid material, a process that is accelerated by heat and/or vacuum conditions.^[7] In electronic devices, especially those with sensitive optics, sensors, or vacuum environments, these released gases can condense on surfaces.^[4] This contamination can interfere with component function, degrade optical clarity, and cause short circuits or complete device failure.^{[7][8]} The primary outgassing species from polymers is often water, but hydrocarbons may also be released.^[9]

Troubleshooting Guide

Q1: My electronic component is failing, and I suspect thermal degradation of the **1,4-dicyclohexylbenzene** used as a dielectric. What should I check first?

A1: Start by verifying the operating temperature of your component. Compare this with the known thermal stability data for the material. Exceeding the recommended temperature range is the most common cause of degradation. If the temperature is within limits, consider material compatibility, as interactions with other system components can sometimes lower thermal stability.^[10]



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Caption: Troubleshooting flowchart for device failure.

Q2: I've noticed a discoloration (yellowing/browning) of the **1,4-dicyclohexylbenzene** in my application after thermal stress. What does this indicate?

A2: Discoloration is a common visual indicator of thermal degradation. It suggests that chemical changes have occurred, potentially forming new compounds that absorb visible light. This is often accompanied by a change in the material's dielectric and mechanical properties. It is crucial to analyze the discolored material to understand the extent of degradation and its impact on your device's performance.

Q3: How can I reduce outgassing from **1,4-dicyclohexylbenzene** before using it in a sensitive application?

A3: A vacuum bake-out is an effective method to reduce outgassing.[9] This involves heating the material under a vacuum for a specified period before it is integrated into the final device. This process drives off volatile compounds, including absorbed water and low-molecular-weight species. The optimal temperature and duration for the bake-out depend on the material's properties and the sensitivity of the application. A typical starting point is to bake at a temperature below the material's degradation point (e.g., 100-150°C) for several hours.[9]

Quantitative Data Summary

The following tables summarize key physical and thermal properties for **1,4-dicyclohexylbenzene**. Note that thermal degradation temperatures can be influenced by the experimental conditions (e.g., heating rate, atmosphere).

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	1087-02-1	[1]
Molecular Formula	C18H26	[1]
Molecular Weight	242.4 g/mol	[2]
Appearance	White to off-white powder/crystals	[1]

| Storage | Sealed in dry, room temperature conditions | |

Table 2: Thermal Properties

Property	Value	Reference(s)
Melting Point	103 - 105 °C	[11][12]
Boiling Point	195 °C @ 13 mmHg	[11]
Chemical Stability	Stable under standard ambient conditions	
Incompatibilities	Strong oxidizing agents	

| Hazardous Decomposition | Forms explosive mixtures with air on intense heating. Nature of products not fully known. | |

Experimental Protocols

Protocol: Assessing Thermal Stability using Thermogravimetric Analysis (TGA)

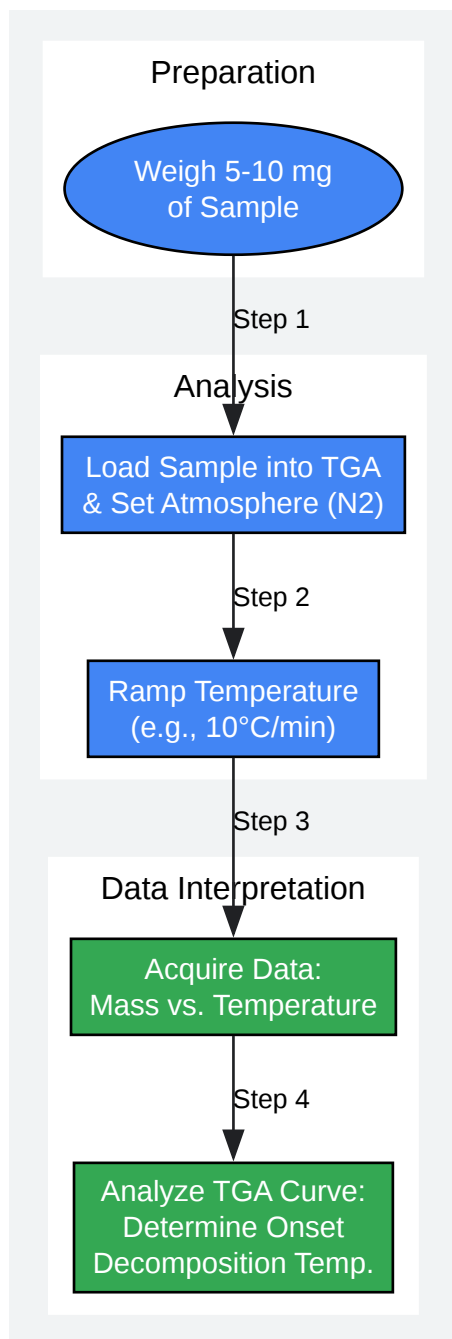
Thermogravimetric Analysis (TGA) is a fundamental technique used to determine a material's thermal stability by measuring its mass change as a function of temperature in a controlled atmosphere.

Objective: To determine the onset temperature of decomposition for **1,4-dicyclohexylbenzene**.

Methodology:

- Sample Preparation:
 - Ensure the **1,4-dicyclohexylbenzene** sample is pure and dry.
 - Weigh approximately 5-10 mg of the sample into a TGA crucible (typically ceramic or platinum). Record the exact weight.
- Instrument Setup:
 - Place the crucible in the TGA instrument.
 - Select the atmosphere. For inert conditions, use a continuous purge of nitrogen or argon gas (e.g., at a flow rate of 20-50 mL/min). For oxidative conditions, use air or oxygen.
 - Set the temperature program:
 - Equilibrate at a starting temperature (e.g., 30°C).
 - Ramp the temperature at a constant rate (e.g., 10°C/min) to a final temperature well above the expected decomposition (e.g., 600°C).
- Data Acquisition:

- Initiate the TGA run. The instrument will record the sample's mass, sample temperature, and time.
- Data Analysis:
 - Plot the sample weight percentage (%) as a function of temperature (°C).
 - The resulting curve will show a plateau where the material is stable, followed by a sharp drop where decomposition occurs.
 - The onset temperature of decomposition is determined by finding the intersection of the tangent drawn from the baseline (plateau) and the tangent drawn from the point of maximum mass loss rate (the steepest part of the curve). This temperature represents the point at which significant thermal degradation begins.



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Caption: Experimental workflow for TGA analysis.

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